An In-Depth Technical Safety Guide on 1-(4-Chlorobenzyl)-4-phenylpiperidine

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Compound of Interest

Compound Name:	*1-(4-Chlorobenzyl)-4-phenylpiperidine*
CAS No.:	*143866-73-3*
Cat. No.:	*B3032330*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed safety and handling overview of **1-(4-Chlorobenzyl)-4-phenylpiperidine**, a substituted piperidine derivative of interest in medicinal chemistry and drug discovery. The piperidine scaffold is a core structure in numerous pharmaceuticals, and understanding the safety profile of its analogs is paramount for laboratory safety and the integrity of research.[1][2] As no comprehensive Safety Data Sheet (SDS) is publicly available for this specific compound, this document synthesizes information from structurally related compounds to provide a robust, albeit inferred, safety profile. The primary analogs referenced include N-benzylpiperidine and 4-phenylpiperidine derivatives.

Chemical and Physical Properties

A foundational aspect of safety is understanding the physical and chemical properties of a substance. For **1-(4-Chlorobenzyl)-4-phenylpiperidine**, the following information has been identified:

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Property	Value	Source
Molecular Formula	$C_{18}H_{20}ClN$	[3]
Molecular Weight	285.81 g/mol	[3]
Appearance	Not explicitly documented; likely a solid or oil at room temperature, typical for similar compounds.	Inferred
Solubility	Not explicitly documented; likely soluble in organic solvents.	Inferred

Hazard Identification and Toxicological Profile

Due to the absence of specific toxicological data for **1-(4-Chlorobenzyl)-4-phenylpiperidine**, this section infers potential hazards from analogous compounds. The 4-phenylpiperidine structure is a known pharmacophore for opioid receptor agonists, which can have significant physiological effects.[4][5][6]

Anticipated Health Effects:

- Ingestion: May be harmful if swallowed.[7] Accidental ingestion of similar piperidine derivatives may lead to adverse health effects.[7]
- Inhalation: May cause respiratory tract irritation.[8]
- Skin Contact: May cause skin irritation.[7] Some piperidine derivatives can cause skin sensitization, an allergic reaction that becomes apparent upon re-exposure.[8]
- Eye Contact: May cause eye irritation.[8]

Potential Pharmacological Effects:

The 4-phenylpiperidine moiety is a core component of various opioid analgesics.[2][9] Therefore, **1-(4-Chlorobenzyl)-4-phenylpiperidine** may exhibit activity at opioid receptors,

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potentially leading to CNS effects. Researchers should handle this compound with the understanding that it may have uncharacterized pharmacological activity.

Handling, Storage, and Engineering Controls

Proper handling and storage are critical to minimize exposure and ensure the stability of the compound. The following protocols are recommended based on best practices for handling research chemicals and data from related compounds.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

Caption: Recommended Personal Protective Equipment for handling **1-(4-Chlorobenzyl)-4-phenylpiperidine**.

Engineering Controls

Engineering controls are designed to isolate the researcher from the chemical hazard.

- Fume Hood: All handling of **1-(4-Chlorobenzyl)-4-phenylpiperidine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate ventilation in the laboratory to prevent the accumulation of vapors.

Storage

Proper storage conditions are essential for maintaining the integrity of the compound and preventing accidents.

- Container: Keep the container tightly closed.
- Environment: Store in a cool, dry, and well-ventilated area away from incompatible substances.[10]
- Incompatibilities: Avoid strong oxidizing agents and strong acids.[7][11]

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Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

The following first-aid measures are based on data for structurally similar compounds:

Exposure Route	First-Aid Protocol	Source(s)
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[8][10]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[8][10]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	[8][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.	[8][10]

Spills and Leaks

- Minor Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.
- Major Spills: Evacuate the area and prevent entry. Wear appropriate PPE, including a respirator. Contain the spill and collect the material for disposal.

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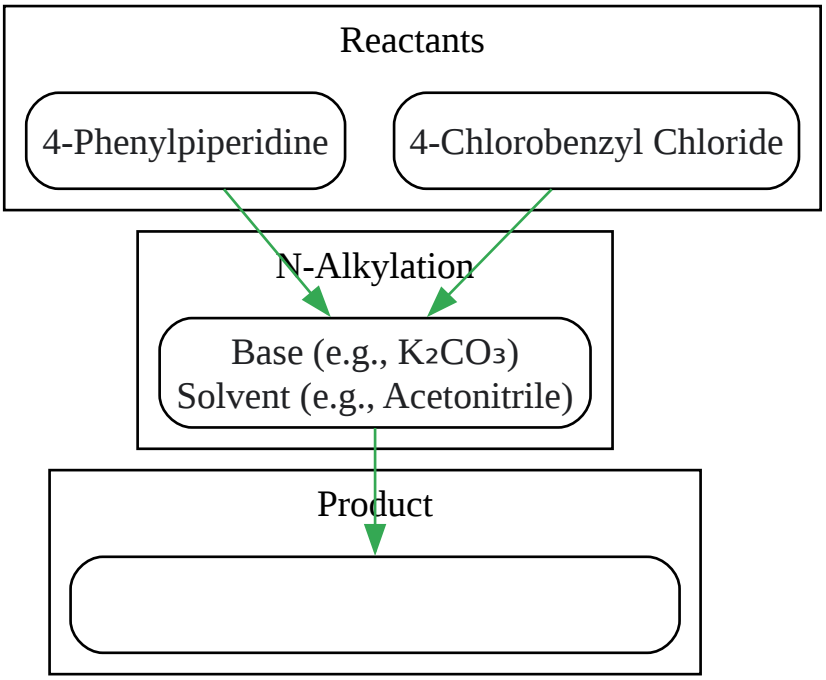
Synthesis and Reactivity

Understanding the synthesis of **1-(4-Chlorobenzyl)-4-phenylpiperidine** can provide insights into its reactivity and potential impurities. A common synthetic route is the N-alkylation of 4-phenylpiperidine with 4-chlorobenzyl chloride.[12]



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Caption: A potential synthetic pathway for **1-(4-Chlorobenzyl)-4-phenylpiperidine**.

Hazardous Decomposition Products:

Upon combustion, this compound may produce toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[7]

Disposal Considerations

All waste materials should be disposed of in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

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